

What is the chemical structure of Mycaminosyltylonolide?

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Compound of Interest

Compound Name: Mycaminosyltylonolide

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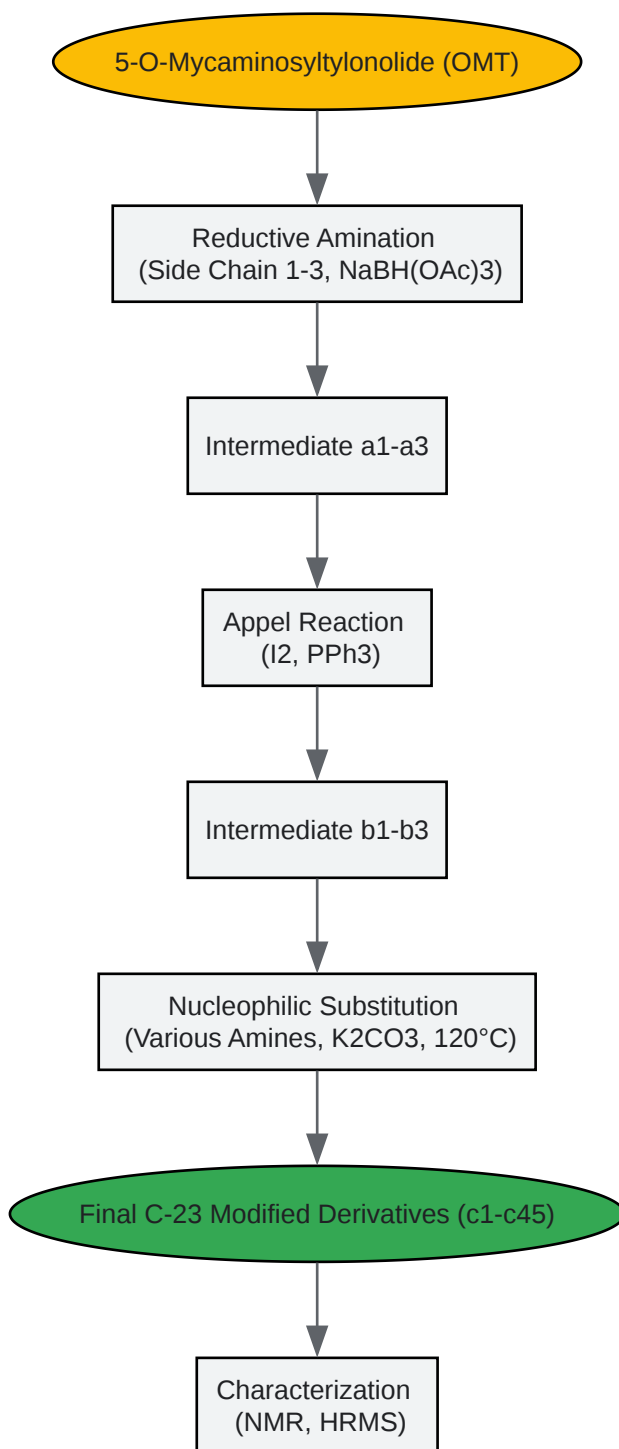
An In-depth Technical Guide to **Mycaminosyltylonolide**

Introduction

Mycaminosyltylonolide is a macrolide antibiotic that serves as a crucial intermediate in the biosynthesis of tylosin, a widely used veterinary antibiotic.[1][2] It belongs to the leucomycin family of antibiotics and is produced by certain strains of *Streptomyces*. [1] Structurally, it is a 16-membered lactone ring to which a mycaminose sugar is attached. This guide provides a detailed overview of the chemical structure, biosynthetic pathway, and synthetic modifications of **Mycaminosyltylonolide**, intended for researchers and professionals in drug development.

Chemical Structure

Mycaminosyltylonolide, with the chemical formula $C_{31}H_{51}NO_{10}$, is characterized by a 16-membered polyketide lactone ring.[3][4] A key feature of its structure is the attachment of the amino sugar D-mycaminose at the C-5 position of the lactone ring.[2] The molecule also possesses multiple chiral centers and functional groups, including hydroxyl, ketone, and aldehyde moieties, which are critical for its biological activity and serve as sites for chemical modification.



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